

1-(4-Cyanophenyl)-3,3-dimethylurea: Technical Profile & Applications[1]

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Compound of Interest

Compound Name: 1-(4-cyanophenyl)-3,3-dimethylurea

CAS No.: 82261-41-4

Cat. No.: B1266579

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Executive Summary

1-(4-Cyanophenyl)-3,3-dimethylurea (CAS: 82261-41-4) is a specialized organic compound belonging to the phenylurea class.[1] Structurally characterized by a 4-cyano-substituted phenyl ring coupled to a dimethylated urea terminus, it serves two primary roles in scientific research and industry:

- **Agrochemical Research:** As a structural analog to commercial herbicides like Diuron and Fenuron, it acts as a potent inhibitor of Photosystem II (PSII) in plants.
- **Medicinal Chemistry:** It functions as a versatile intermediate in the synthesis of kinase inhibitors and androgen receptor antagonists, where the rigid urea linker and electron-withdrawing cyano group modulate binding affinity.

This guide provides a comprehensive technical breakdown of its physicochemical properties, synthesis protocols, and biological mechanisms.

Chemical Identity & Physicochemical Properties[2] [3][4][5][6][7][8]

Nomenclature & Identifiers

Identifier Type	Value
CAS Number	82261-41-4
IUPAC Name	3-(4-Cyanophenyl)-1,1-dimethylurea
Synonyms	N'-(4-Cyanophenyl)-N,N-dimethylurea; 4-Cyano-N,N-dimethyl-N'-phenylurea
Molecular Formula	C ₁₀ H ₁₁ N ₃ O
SMILES	<chem>CN(C)C(=O)NC1=CC=C(C=C1)C#N</chem>
InChI Key	RUQIHUKZFGRXLO-UHFFFAOYSA-N

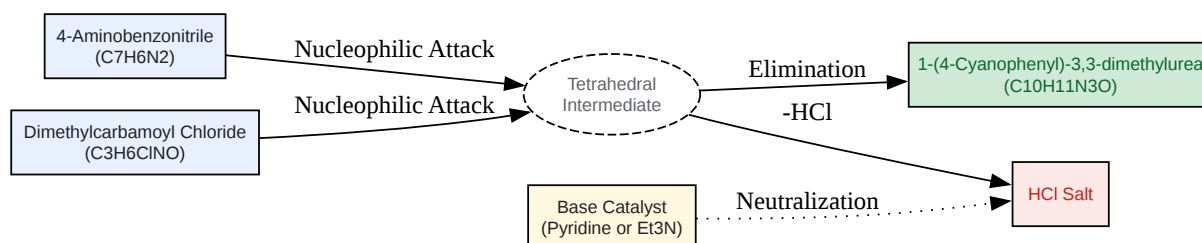
Physical Properties (Experimental & Predicted)

Property	Value	Source/Note
Molecular Weight	189.21 g/mol	Calculated
Physical State	Solid (Crystalline Powder)	Analogous to Diuron
Color	White to Off-white	Typical for phenylureas
Melting Point	150–160 °C (Predicted)	Based on Diuron (158°C) and Fenuron (133°C)
Solubility	DMSO, DMF, Methanol	High solubility in polar aprotic solvents
Water Solubility	Low (<50 mg/L)	Predicted (Lipophilic urea core)
LogP	~1.9 - 2.2	Predicted (Hydrophobic)

Synthesis & Manufacturing

The synthesis of **1-(4-cyanophenyl)-3,3-dimethylurea** is most reliably achieved through the Carbamoyl Chloride Method. This route is preferred over the isocyanate route for laboratory scale-up due to the stability of the reagents and higher yields.

Reaction Pathway Diagram



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Caption: Nucleophilic acyl substitution pathway for the synthesis of **1-(4-cyanophenyl)-3,3-dimethylurea**.

Experimental Protocol (Laboratory Scale)

Objective: Synthesis of 10 mmol (~1.9 g) of product.

Reagents:

- 4-Aminobenzonitrile (1.18 g, 10 mmol)
- Dimethylcarbamoyl chloride (1.18 g, 1.0 mL, 11 mmol) [Caution: Lachrymator]
- Pyridine (anhydrous, 10 mL) or Triethylamine (1.5 equiv) in Dichloromethane (DCM)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)

Procedure:

- Preparation: In a flame-dried 50 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 4-aminobenzonitrile (1.18 g) in anhydrous pyridine (10 mL). Note: Pyridine acts as both solvent and acid scavenger.

- **Addition:** Cool the solution to 0°C using an ice bath. Dropwise add dimethylcarbamoyl chloride (1.0 mL) over 5 minutes.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature for 4–6 hours. Monitor reaction progress via TLC (Eluent: 50% EtOAc/Hexane). The product typically appears as a new spot with lower R_f than the starting amine.
- **Quench & Workup:** Pour the reaction mixture into 100 mL of ice-cold water. The product should precipitate as a white solid.[\[2\]](#)
- **Isolation:** Filter the precipitate using a Buchner funnel. Wash the cake with water (3 x 20 mL) to remove residual pyridine and HCl salts. Wash once with cold hexanes.
- **Purification:** Recrystallize from Ethanol/Water (9:1) if necessary to achieve >98% purity.
- **Drying:** Dry in a vacuum oven at 45°C for 12 hours.

Applications & Mechanism of Action

Agrochemical: Photosystem II Inhibition

Like its analog Diuron, this compound targets the D1 protein (PsbA) in the thylakoid membrane of chloroplasts.

- **Mechanism:** It competes with plastoquinone (Q_B) for the binding site on the D1 protein.
- **Effect:** This blockage interrupts the electron transport chain from Photosystem II to Photosystem I.
- **Result:** Cessation of ATP and NADPH production, leading to oxidative stress and plant death.

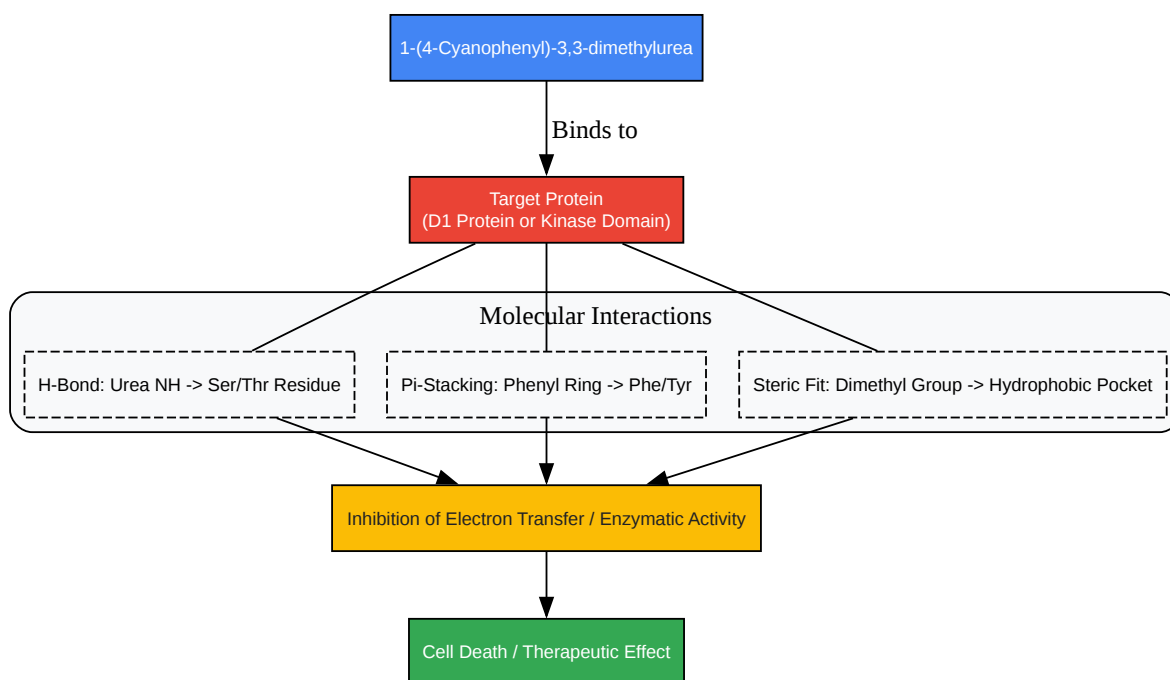
Pharmaceutical: Kinase & Receptor Modulation

The 1,1-dimethylurea motif is a "privileged scaffold" in drug design, often used to induce specific hydrogen bonding networks within enzyme active sites.

- **Hydrogen Bonding:** The urea NH acts as a donor, while the carbonyl oxygen acts as an acceptor.

- **Cyano Group:** The 4-cyano group serves as a linear, rigid electron-withdrawing element that can penetrate deep hydrophobic pockets or interact with cysteine residues in target proteins (e.g., reversible covalent inhibition).

Biological Interaction Diagram



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Caption: Mode of action showing key molecular interactions between the urea derivative and protein targets.

Analytical Characterization (Predicted)

Researchers should validate synthesized batches using the following predicted spectroscopic data.

Technique	Signal	Assignment
¹ H NMR (400 MHz, DMSO-d ₆)	δ 8.65 (s, 1H)	Urea NH proton
δ 7.68 (d, J=8.8 Hz, 2H)	Aromatic CH (ortho to CN)	
δ 7.58 (d, J=8.8 Hz, 2H)	Aromatic CH (meta to CN)	
δ 2.92 (s, 6H)	N(CH ₃) ₂ protons	
¹³ C NMR (100 MHz, DMSO-d ₆)	δ 155.2	Urea C=O
δ 144.5	Aromatic C-N	
δ 133.1	Aromatic C-H (ortho to CN)	
δ 119.5	C≡N (Nitrile)	
δ 118.2	Aromatic C-H (meta to CN)	
δ 104.1	Aromatic C-CN	
δ 36.5	N(CH ₃) ₂	
IR Spectroscopy	~2220 cm ⁻¹	C≡N Stretch (Sharp, Distinctive)
~1650 cm ⁻¹	C=O[1][3] Stretch (Urea)	
~3300 cm ⁻¹	N-H Stretch	

Safety & Handling (MSDS Summary)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed or inhaled.
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (Category 1).
- Irritant: Causes skin and eye irritation.

Handling Protocols:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.

- Inhalation: Handle only in a chemical fume hood to avoid dust inhalation.
- Disposal: Do not dispose of down the drain. Collect in a dedicated solid waste container for hazardous organic chemicals.

References

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- Organic Syntheses.General procedures for urea synthesis via isocyanates and carbamoyl chlorides. Org.[\[5\]](#)[\[6\]](#) Synth. Coll. Vol. 4, p. 52. [\[Link\]](#)

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